

Safe Disposal of Met-12: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Met-12

Cat. No.: B15567615

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Researchers, scientists, and drug development professionals require clear and reliable procedures for the disposal of laboratory materials. This document provides essential safety and logistical information for the proper disposal of the **Met-12** reagent panel, ensuring the safety of laboratory personnel and compliance with environmental regulations.

The MetLac 12 Panel is composed of low-hazard lyophilized chemical beads housed within a plastic rotor. The chemical concentrations within the panel are not associated with human or environmental toxicity. The diluent consists of less than 0.5 ml of water with preservatives at concentrations of less than 1%.^[1]

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, ensure you are wearing appropriate personal protective equipment (PPE), including gloves. After handling the product, it is imperative to wash your hands thoroughly upon removing your gloves. The product should be stored under cool conditions, specifically between 2-8°C.^[1] In the event of a spill, contain the material to prevent it from becoming airborne. Use absorbent material to clean the spill area.^[1]

Step-by-Step Disposal Protocol

Adherence to proper disposal protocols is critical for laboratory safety and environmental protection. Dispose of all waste materials in accordance with national, state, and local regulations.^[2]

- Segregation: Isolate used **Met-12** panels and any associated contaminated materials (e.g., pipette tips, gloves) from the general laboratory waste stream.
- Containment: Place the used plastic rotors and other contaminated solid waste into a designated, leak-proof biohazardous waste container. This container should be clearly labeled as "Biohazardous Waste" and display the universal biohazard symbol.
- Liquid Waste: While the diluent volume is minimal, any collected liquid waste should be managed as chemical waste. Do not dispose of it down the sink.
- Container Management: Ensure that waste containers are not overfilled.^[3] Once a container is full, it should be securely sealed to prevent any leakage.
- Final Disposal: Arrange for the collection and disposal of the biohazardous waste through a licensed waste management contractor.

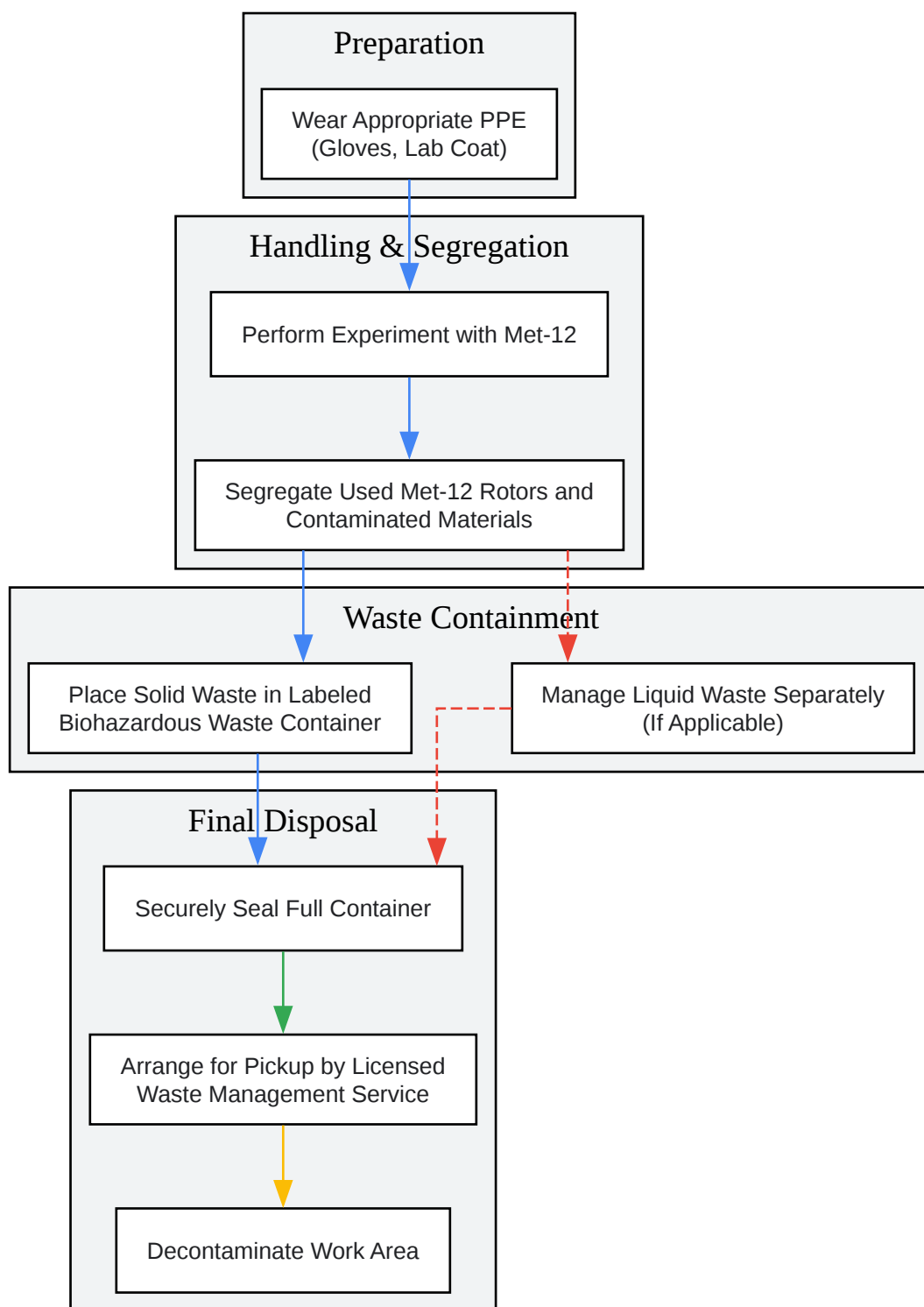
Chemical Composition of the MetLac 12 Panel

The following table summarizes the chemical components present in the MetLac 12 Panel at concentrations greater than 1%.^[1]

Substance Name	Percentage (%)	CAS Number	EC Number	Hazard Classification
D-Mannitol	21.7	69-65-8	200-711-8	Skin Irrit. 2
Dextran, 70 USP	9.9	9004-54-0	232-677-5	Skin Irrit. 2
Tris (hydroxymethyl)amino methane	8.3	77-86-1	201-064-4	Skin Irrit. 2
Citric acid trisodium	5.9	68-04-2	200-675-3	Skin Irrit. 2
Sodium chloride	4.0	7647-14-5	231-598-3	Skin Irrit. 2
Polyethylene glycol 2000	3.4	9004-74-4	215-801-2	Skin Irrit. 2
Polyethylene glycol, 8000	3.2	25322-68-3	500-038-2	Skin Irrit. 2
Polyethylene glycol, 3400	2.3	25322-68-3	500-038-2	Skin Irrit. 2
EDTA, disodium salt	2.0	6381-92-6	205-358-3	Skin Irrit. 2
Methylated cyclodextrin	1.6	128446-36-6	NA	Skin Irrit. 2
Triton X-100	1.2	9002-93-1	NA	Skin Irrit. 2
Myo-Inositol	1.0	87-89-8	201-781-2	Skin Irrit. 2

Experimental Workflow and Disposal Logic

The following diagram illustrates the logical workflow for the proper disposal of **Met-12**.



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Met-12 Disposal Workflow

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